

# Pennsylvania Green: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Pennsylvania Green*

Cat. No.: *B2929153*

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State College, PA – This document provides a comprehensive technical overview of **Pennsylvania Green**, a novel fluorophore developed for advanced biological imaging. This guide is intended for researchers, scientists, and drug development professionals who are interested in utilizing this compound in their work.

**Pennsylvania Green** is a fluorescent small molecule that serves as a hybrid of Oregon Green and Tokyo Green.<sup>[1][2]</sup> It has been engineered for the construction of hydrophobic and pH-insensitive molecular probes.<sup>[1][2]</sup> Its unique properties make it a powerful tool for exploring cellular biology.<sup>[1][2]</sup>

## Core Properties and Advantages

Compared to the widely used fluorescein, **Pennsylvania Green** offers several distinct advantages. It is more hydrophobic, more photostable, and less sensitive to changes in pH.<sup>[2]</sup> The fluorine substituents on the molecule increase the acidity of the phenol ( $pK_a = 4.8$ ), which enhances its fluorescence in acidic cellular environments such as endosomes.<sup>[1][2]</sup> Furthermore, the replacement of a carboxylate group with a methyl group substantially increases its hydrophobicity, facilitating passive diffusion across cellular membranes.<sup>[2]</sup>

## Quantitative Data Summary

The key spectral and chemical properties of **Pennsylvania Green** are summarized in the table below for easy reference and comparison.

Property	Value
Excitation Maximum (Ex)	494 nm
Emission Maximum (Em)	514 nm
Quantum Yield (QY)	0.91
Molar Absorptivity ( $\epsilon$ )	82,000 M <sup>-1</sup> cm <sup>-1</sup> (at 494 nm, pH 7.4)
pKa	4.8

## Experimental Protocols

### Synthesis of Pennsylvania Green

While **Pennsylvania Green** is commercially available from vendors such as AK Scientific (product number AMTGC257), it can also be synthesized in the lab.<sup>[2]</sup> The synthesis starts from 2,7-difluoro-3,6-dihydroxy-9H-xanthen-9-one.<sup>[2]</sup>

A key step in a published synthesis method is as follows:

- Add **Pennsylvania Green** (490 mg, 1.44 mmol, 1 equivalent) to a dry flask.<sup>[2]</sup>
- Quickly transfer N-phenyl-bis(trifluoromethanesulfoimide) (770 mg, 2.2 mmol, 1.5 equivalents) to the same flask.<sup>[2]</sup>

This reaction is part of a process to convert the fluorophore into an iodoarene, which is then further transformed.<sup>[2]</sup>

### Cellular Imaging with Pennsylvania Green-based Probes

A study comparing membrane probes demonstrated the utility of **Pennsylvania Green** in acidic organelles. The experiment involved the following:

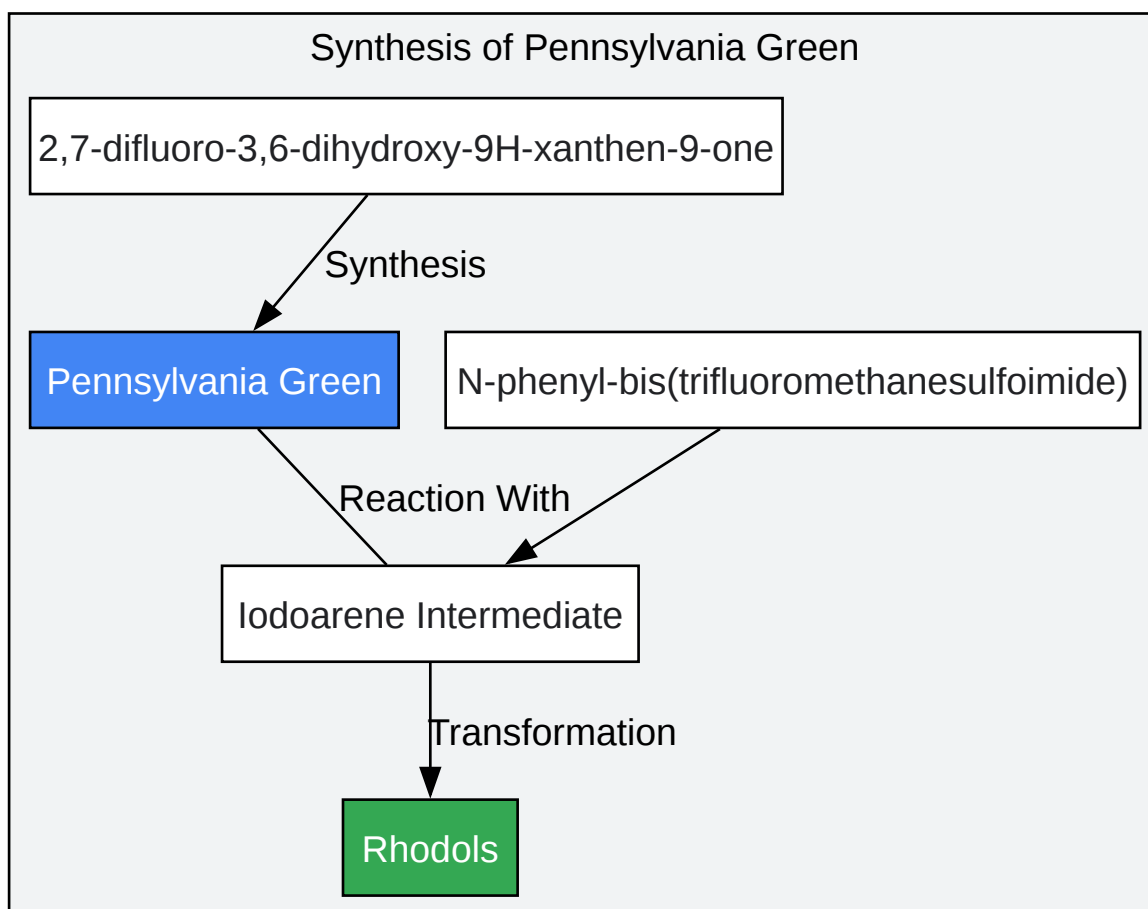
- Probe Synthesis: Two membrane probes were synthesized by linking N-alkyl-3 $\beta$ -cholesterylamine to 4-carboxy-Tokyo Green (pKa  $\approx$  6.2) and 4-carboxy-**Pennsylvania Green**

( $pK_a \approx 4.8$ ), respectively.[1]

- Cellular Incubation: Living mammalian cells were incubated with each of the two probes.
- Fluorescence Microscopy: The fluorescence of the probes within the cells was observed using microscopy.
- Observation: The study revealed that only the **Pennsylvania Green**-based probe was highly fluorescent in acidic early and recycling endosomes.[1]

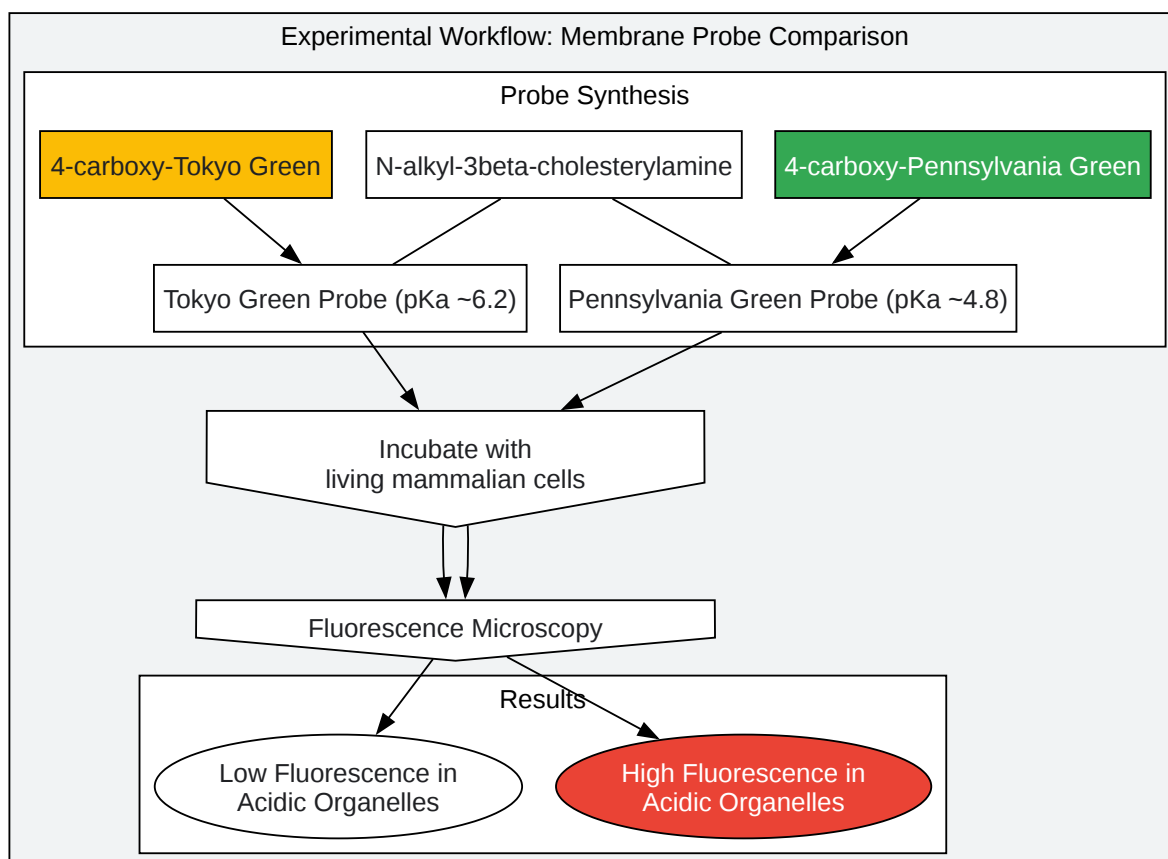
## Visualized Workflows and Pathways

To further elucidate the experimental processes and chemical structures, the following diagrams are provided.



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A simplified diagram illustrating the synthesis pathway of **Pennsylvania Green**.



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Workflow for comparing the fluorescence of Tokyo Green and **Pennsylvania Green** probes.

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## References

- 1. The Pennsylvania Green Fluorophore: a hybrid of Oregon Green and Tokyo Green for the construction of hydrophobic and pH-insensitive molecular probes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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